

# Essential Safety and Handling Guidance for S07662

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## Compound of Interest

Compound Name: S07662

Cat. No.: B1680356

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Chemical Identifier: **S07662** is identified as 1-[(2-methylbenzofuran-3-yl)methyl]-3-(thiophen-2-ylmethyl) urea, with CAS Number 883226-64-0. It is a research chemical, primarily used as a human constitutive androstane receptor (hCAR) inhibitor.

Based on available safety data, **S07662** is not classified as a hazardous substance or mixture. [1] However, as a standard laboratory practice, it is crucial to handle this compound with care, employing appropriate personal protective equipment and following established safety protocols to minimize any potential risk.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **S07662**.

| Protection Type          | Recommended Equipment | Specifications & Notes  |
|--------------------------|-----------------------|---|
| Eye Protection           | Safety Goggles        | Should be equipped with side-shields to provide comprehensive protection. <a href="#">[1]</a>               |
| Hand Protection          | Protective Gloves     | Use impervious gloves suitable for handling chemical reagents.  |
| Skin and Body Protection | Impervious Clothing   | Laboratory coat or other protective clothing to prevent skin contact. <a href="#">[1]</a>                   |
| Respiratory Protection   | Suitable Respirator   | To be used in areas with inadequate ventilation or when dust/aerosols may be generated. <a href="#">[1]</a> |

## First Aid Procedures

In case of exposure to **S07662**, the following first aid measures should be taken immediately.

| Exposure Route | First Aid Instructions  |
|----------------|---|
| Eye Contact    | Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Seek prompt medical attention. <a href="#">[1]</a>           |
| Skin Contact   | Thoroughly rinse the affected skin area with plenty of water. Remove any contaminated clothing and shoes. Seek medical advice. <a href="#">[1]</a>                                  |
| Inhalation     | Move the individual to a source of fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. <a href="#">[1]</a> |
| Ingestion      | Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention. <a href="#">[1]</a>  |

## Handling, Storage, and Disposal Plan

Proper handling, storage, and disposal are critical for maintaining a safe laboratory environment.

### Handling:

- Avoid direct contact with eyes, skin, and clothing.[\[1\]](#)
- Prevent the formation and inhalation of dust or aerosols.[\[1\]](#)
- Ensure adequate exhaust ventilation in the work area.[\[1\]](#)

### Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

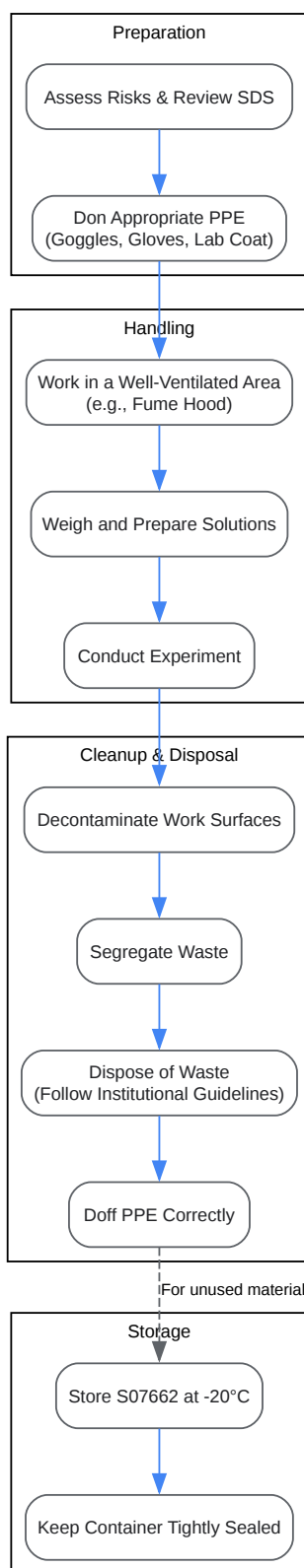
- The recommended storage temperature is -20°C.[2]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations. While not classified as hazardous, it should be treated as chemical waste.

## Operational Workflow for Handling S07662

The following diagram outlines the procedural steps for the safe handling of **S07662** from receipt to disposal.



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## References

- 1. probechem.com [probechem.com]
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